

# "mechanism of action of Reactive yellow 3 as a reactive dye"

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Compound of Interest		
Compound Name:	Reactive yellow 3	
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An In-depth Technical Guide to the Mechanism of Action of C.I. Reactive Yellow 3

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Reactive dyes are a prominent class of synthetic colorants used extensively in the textile industry for dyeing cellulosic fibers such as cotton, linen, and viscose.[1] Their defining characteristic is the formation of a stable, covalent bond between the dye molecule and the fiber, resulting in excellent wash fastness and vibrant shades.[2][3] C.I. **Reactive Yellow 3** (CAS No. 6539-67-9) is a single azo dye characterized by its red-light yellow hue and its application in dyeing and printing various natural and synthetic fibers.[4][5] This guide provides a detailed technical overview of its core mechanism of action, supported by quantitative data, experimental protocols, and process visualizations.

Chemical Profile of C.I. Reactive Yellow 3



Property	Value	Reference
CAS Number	6539-67-9	[6][7]
Molecular Formula	C21H17CIN8O7S2	[6][7]
Molecular Weight	592.99 g/mol	[6][7]
Reactive System	Monochlorotriazine (MCT)	[6][8]
Appearance	Yellow Powder	[4]

| Water Solubility (50°C) | 15-40 g/L |[4][5] |

## Core Mechanism of Action: Covalent Bond Formation

The dyeing process with **Reactive Yellow 3** is a chemical reaction, not merely a physical adsorption. The fundamental mechanism is a nucleophilic substitution reaction between the reactive group of the dye and the functional groups of the fiber.[9][10] For cellulosic fibers like cotton, the primary reaction sites are the abundant hydroxyl (-OH) groups.[11]

The process occurs in a sequence of steps under specific conditions:

- Activation of Cellulose: The reaction is conducted in a weakly alkaline medium, typically achieved by adding sodium carbonate (soda ash) to the dyebath to achieve a pH of 10.5-11.5.[2][12] The alkali deprotonates the hydroxyl groups on the cellulose polymer, forming highly nucleophilic cellulosate anions (Cell-O<sup>-</sup>).[10][11]
- Nucleophilic Attack: The electron-rich cellulosate anion acts as a nucleophile and attacks the
  electron-deficient carbon atom on the dye's monochlorotriazine (MCT) ring. The
  electronegativity of the nitrogen atoms in the heterocyclic triazine ring makes the chlorinebonded carbon atom susceptible to nucleophilic attack.[10]
- Covalent Bond Formation: The attack results in the displacement of the chlorine atom (a
  good leaving group) and the formation of a stable, covalent ether bond (Cell-O-Dye) between
  the cellulose fiber and the dye molecule.[11] This strong bond is responsible for the high wet
  fastness properties of reactive dyes.[2]

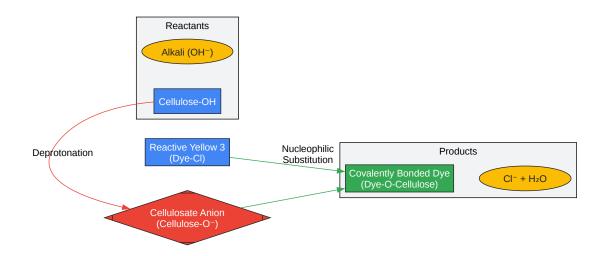


### **Key Chemical Pathways and Side Reactions**

The primary goal of the reactive dyeing process is to maximize the fixation of the dye to the fiber. However, a significant competing reaction, hydrolysis, also occurs in the alkaline dyebath.

### **Fixation Pathway**

The desired reaction is the covalent bonding of **Reactive Yellow 3** to the cellulose fiber.



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Caption: Covalent fixation pathway of **Reactive Yellow 3** with cellulose.

### **Hydrolysis Pathway (Competitive Reaction)**

Simultaneously, the dye can react with hydroxide ions (OH<sup>-</sup>) from the water in the alkaline bath. This results in the chlorine atom being replaced by a hydroxyl group, forming an inactive,

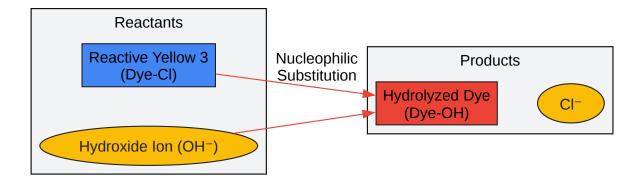




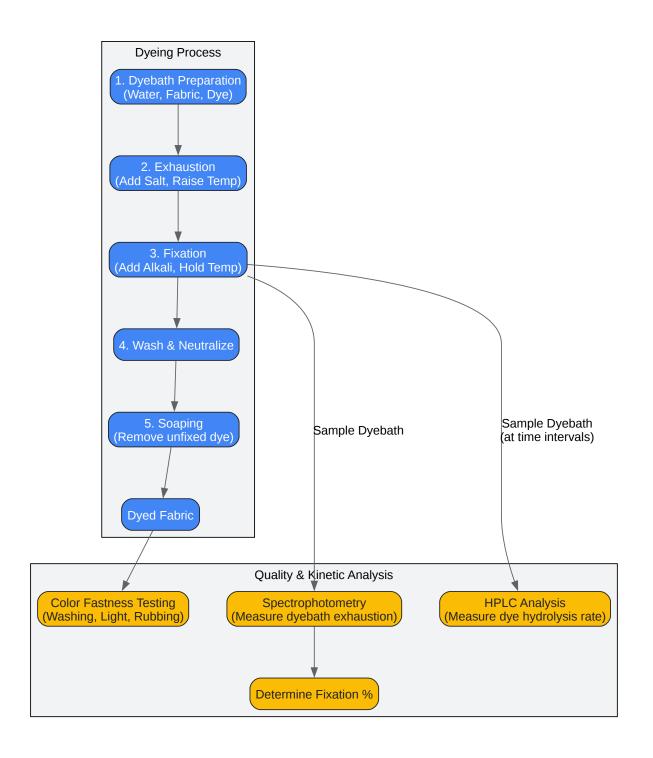


hydrolyzed dye that can no longer react with the fiber.[2] This hydrolyzed dye must be washed off completely to prevent poor wash fastness.









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